In-Depth Technical Guide to NaPi2b-IN-1 Target Engagement Studies

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Compound of Interest

Compound Name: *NaPi2b-IN-1*

Cat. No.: *B12416384*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core methodologies and data related to the target engagement of **NaPi2b-IN-1**, a potent small molecule inhibitor of the sodium-dependent phosphate transport protein 2b (NaPi2b). This document is intended to serve as a valuable resource for researchers and professionals involved in drug discovery and development, offering detailed experimental protocols, summarized quantitative data, and visual representations of key processes.

Introduction to NaPi2b and NaPi2b-IN-1

The sodium-dependent phosphate transport protein 2b (NaPi2b), encoded by the SLC34A2 gene, is a multi-transmembrane protein responsible for the transport of inorganic phosphate into cells.[1] While its expression is limited in most normal tissues, NaPi2b is frequently overexpressed in various cancers, including ovarian, non-small cell lung cancer (NSCLC), and thyroid cancer, making it an attractive target for cancer therapy.[2][3]

NaPi2b-IN-1 is a potent and orally active small molecule inhibitor of NaPi2b. It has been identified as a promising therapeutic agent for hyperphosphatemia and is under investigation for its potential in cancer treatment.

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Quantitative Data Summary

The following tables summarize the key quantitative data from target engagement studies of **NaPi2b-IN-1** and related anti-NaPi2b therapeutic agents.

Table 1: In Vitro Inhibitory Activity of **NaPi2b-IN-1**

Compound	Assay Type	Cell Line/System	IC50 (nM)	Reference
NaPi2b-IN-1	Phosphate Uptake	Human NaPi2b-transfected cells	64	[Discovery of Gut-Restricted Small-Molecule Inhibitors of Intestinal Sodium-Dependent Phosphate Transport Protein 2b (NaPi2b) for the Treatment of Hyperphosphatemia]

Table 2: Binding Affinity of Anti-NaPi2b Antibodies

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Antibody	Assay Type	Target	Kd (nmol/L)	Reference
Anti-NaPi2b mAb	Radioligand Cell-Binding	Human NaPi2b	10.19 ± 0.74	[Preclinical Development of an Anti-NaPi2b (SLC34A2) Antibody–Drug Conjugate as a Therapeutic for Non–Small Cell Lung and Ovarian Cancers]
Anti-NaPi2b mAb	Radioligand Cell-Binding	Cynomolgus Monkey NaPi2b	8.42 ± 0.81	[Preclinical Development of an Anti-NaPi2b (SLC34A2) Antibody–Drug Conjugate as a Therapeutic for Non–Small Cell Lung and Ovarian Cancers]

Table 3: In Vitro Efficacy of Anti-NaPi2b Antibody-Drug Conjugates (ADCs)

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ADC	Cell Line	Assay Type	EC50 (nM)	Reference
ZW-220	IGROV-1	Cell Growth Inhibition	1.3	[First-in-class antibody-drug conjugate for NaPi2b-expressing tumors divulged]
ZW-220	HCC-78	Cell Growth Inhibition	0.7	[First-in-class antibody-drug conjugate for NaPi2b-expressing tumors divulged]
ZW-220	TOV-21G	Cell Growth Inhibition	0.9	[First-in-class antibody-drug conjugate for NaPi2b-expressing tumors divulged]
ZW-220	H441	Cell Growth Inhibition	7.0	[First-in-class antibody-drug conjugate for NaPi2b-expressing tumors divulged]

Experimental Protocols

This section provides detailed methodologies for key experiments cited in NaPi2b target engagement studies.

In Vitro Phosphate Uptake Assay

This protocol is a representative method for determining the inhibitory activity of compounds like **NaPi2b-IN-1** on NaPi2b-mediated phosphate uptake.

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Objective: To measure the half-maximal inhibitory concentration (IC50) of a test compound on NaPi2b activity.

Materials:

- HEK293 cells stably transfected with human NaPi2b.
- DMEM supplemented with 10% FBS, penicillin, and streptomycin.
- Uptake buffer: 140 mM NaCl, 5.4 mM KCl, 1.8 mM CaCl2, 0.8 mM MgSO4, 0.8 mM KH2PO4, 25 mM Glucose, 50 mM HEPES, pH 7.4.
- Radiolabeled 32P-orthophosphate.
- Test compound (e.g., **NaPi2b-IN-1**) at various concentrations.
- Lysis buffer: 0.1 N NaOH, 0.1% SDS.
- Scintillation cocktail and counter.

Procedure:

- Seed NaPi2b-HEK293 cells in a 96-well plate and grow to confluence.
- Wash the cells twice with pre-warmed uptake buffer.
- Pre-incubate the cells with various concentrations of the test compound in uptake buffer for 15 minutes at 37°C.
- Initiate phosphate uptake by adding uptake buffer containing 32P-orthophosphate (final concentration ~10 µM) and the test compound.
- Incubate for 10 minutes at 37°C.
- Terminate the uptake by aspirating the radioactive solution and washing the cells three times with ice-cold uptake buffer.
- Lyse the cells with lysis buffer.

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- Transfer the lysate to a scintillation vial, add scintillation cocktail, and measure the radioactivity using a scintillation counter.
- Calculate the percentage of inhibition for each compound concentration relative to the vehicle control and determine the IC50 value using a non-linear regression curve fit.

Radioligand Binding Assay

This protocol describes a method to determine the binding affinity (Kd) of an anti-NaPi2b antibody.

Objective: To determine the equilibrium dissociation constant (Kd) of an antibody to NaPi2b expressed on the cell surface.

Materials:

- NaPi2b-expressing cells (e.g., OVCAR-3).
- Anti-NaPi2b monoclonal antibody.
- 125I-labeled secondary antibody or 125I-labeled anti-NaPi2b antibody.
- Binding buffer: PBS with 1% BSA.
- Washing buffer: Cold PBS.
- Gamma counter.

Procedure:

- Harvest and wash the NaPi2b-expressing cells. Resuspend in binding buffer to a concentration of 1x106 cells/mL.
- In a 96-well plate, add a fixed concentration of radiolabeled antibody and increasing concentrations of unlabeled antibody to compete for binding.
- Add the cell suspension to each well.
- Incubate for 2 hours at 4°C with gentle agitation.

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- Separate the bound and free radioligand by centrifuging the plate and aspirating the supernatant, or by filtration through a glass fiber filter.
- Wash the cell pellets or filters three times with cold washing buffer.
- Measure the radioactivity of the cell pellets or filters using a gamma counter.
- Plot the specific binding against the concentration of the unlabeled ligand and analyze the data using a one-site competition model to determine the Kd.

In Vitro Cell Proliferation Assay (CellTiter-Glo®)

This protocol outlines a method to assess the cytotoxic effect of anti-NaPi2b ADCs.

Objective: To determine the half-maximal effective concentration (EC50) of an ADC on the viability of NaPi2b-expressing cancer cells.

Materials:

- NaPi2b-positive cancer cell lines (e.g., OVCAR-3, IGROV-1).
- Complete cell culture medium.
- Anti-NaPi2b ADC and control ADC.
- CellTiter-Glo® Luminescent Cell Viability Assay kit.
- Luminometer.

Procedure:

- Seed cells in a 96-well plate at a density of 2,000-5,000 cells per well and allow them to adhere overnight.
- Treat the cells with serial dilutions of the anti-NaPi2b ADC or a control ADC.
- Incubate the plate for 4-5 days at 37°C in a humidified incubator.
- Equilibrate the plate and the CellTiter-Glo® reagent to room temperature.

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- Add CellTiter-Glo® reagent to each well according to the manufacturer's instructions.
- Mix the contents on an orbital shaker for 2 minutes to induce cell lysis.
- Incubate at room temperature for 10 minutes to stabilize the luminescent signal.
- Measure the luminescence using a plate-reading luminometer.
- Calculate the percentage of cell viability relative to the untreated control and determine the EC50 value using a dose-response curve fit.

In Vivo Tumor Xenograft Efficacy Study

This protocol provides a general framework for evaluating the anti-tumor efficacy of a NaPi2b-targeting agent in a mouse xenograft model.

Objective: To assess the in vivo anti-tumor activity of a test agent in a relevant cancer model.

Materials:

- Immunocompromised mice (e.g., SCID or nude mice).
- NaPi2b-expressing human cancer cells (e.g., OVCAR-3).
- Test agent (e.g., **NaPi2b-IN-1** or anti-NaPi2b ADC) and vehicle control.
- Calipers for tumor measurement.

Procedure:

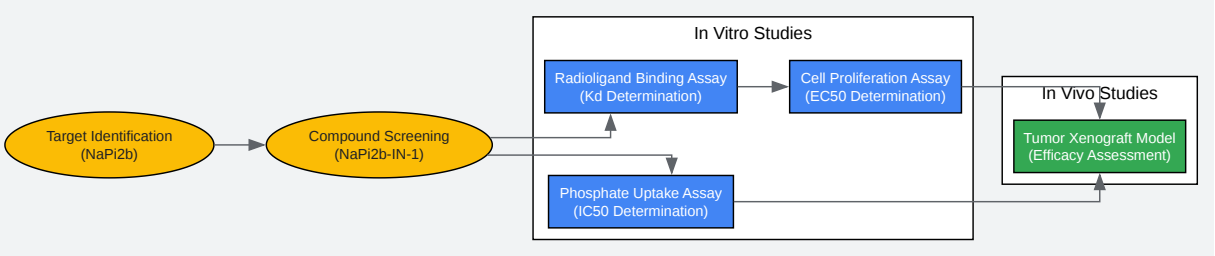
- Subcutaneously implant NaPi2b-expressing cancer cells into the flank of the mice.
- Monitor tumor growth regularly. Once tumors reach a predetermined size (e.g., 100-200 mm^3), randomize the mice into treatment and control groups.
- Administer the test agent and vehicle control according to the desired dosing schedule (e.g., daily oral gavage for a small molecule, or weekly intravenous injection for an ADC).

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- Measure tumor volume with calipers two to three times per week. Tumor volume can be calculated using the formula: (Length x Width²) / 2.
- Monitor the body weight and general health of the mice throughout the study as an indicator of toxicity.
- At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., immunohistochemistry).
- Plot the mean tumor volume over time for each group to evaluate the anti-tumor efficacy.

Visualizations

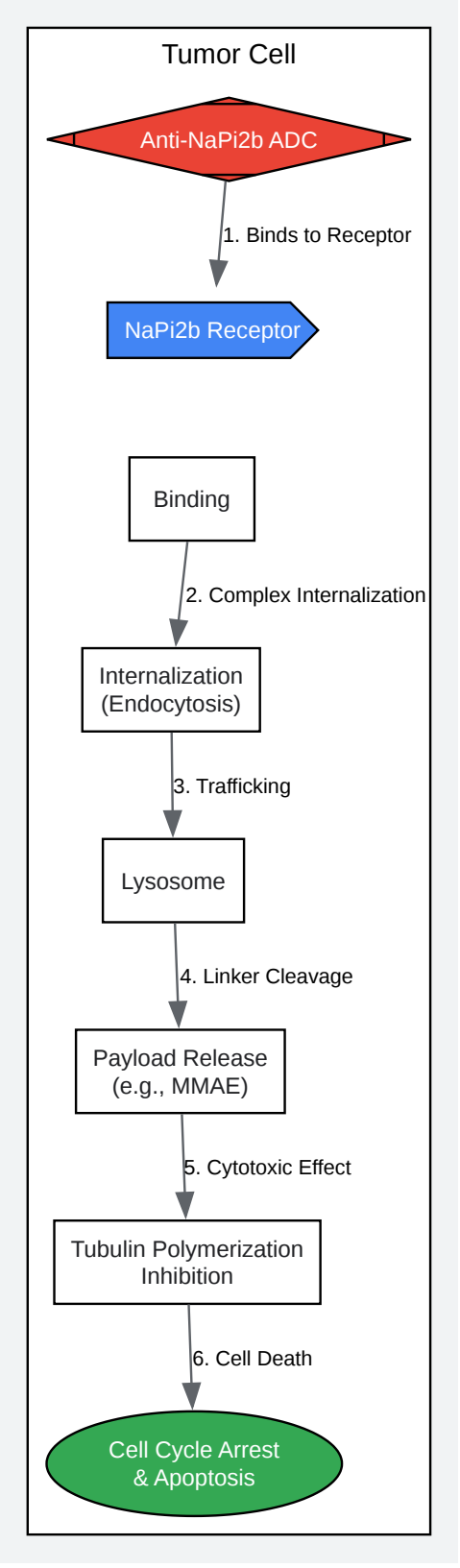
The following diagrams, generated using the DOT language for Graphviz, illustrate key concepts in NaPi2b target engagement.



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*Experimental workflow for **NaPi2b-IN-1** target engagement studies.*

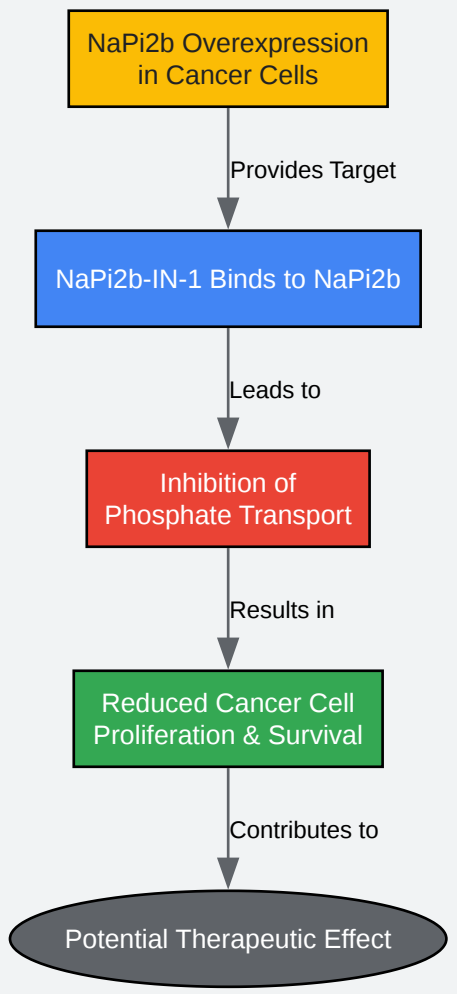
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Mechanism of action for a NaPi2b-targeting antibody-drug conjugate.

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*Logical relationship of **NaPi2b-IN-1** target engagement and therapeutic effect.*

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References

- 1. aacrjournals.org [aacrjournals.org]
- 2. youtube.com [youtube.com]
- 3. Phase Ia Study of Anti-NaPi2b Antibody-Drug Conjugate Lifastuzumab Vedotin DNIB0600A in Patients with Non-Small Cell Lung Cancer and Platinum-Resistant Ovarian

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